

Application Notes and Protocols for SID7970631 in Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SID7970631 is a potent and selective submicromolar inhibitor of Steroidogenic Factor-1 (SF-1), a crucial nuclear receptor involved in the regulation of endocrine function and development. As an isoquinolinone analog, **SID7970631** offers a valuable tool for investigating the physiological and pathophysiological roles of SF-1, particularly in the context of hormone-dependent cancers and metabolic disorders. These application notes provide detailed protocols for utilizing **SID7970631** in cell-based assays to assess its inhibitory activity on SF-1 signaling and its cytotoxic effects on relevant cancer cell lines.

Mechanism of Action

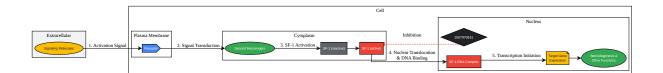
Steroidogenic Factor-1 is a transcription factor that plays a pivotal role in the development and function of the adrenal glands, gonads, and the hypothalamic-pituitary-gonadal axis.[1][2][3] SF-1 regulates the expression of a wide array of genes, including those encoding for steroidogenic enzymes, thereby controlling the production of steroid hormones.[2][3] SID7970631 exerts its inhibitory effect by binding to the SF-1 receptor, which in turn prevents the receptor from interacting with its target DNA sequences and initiating gene transcription.[4] This disruption of SF-1's transcriptional activity leads to a reduction in the expression of its target genes.



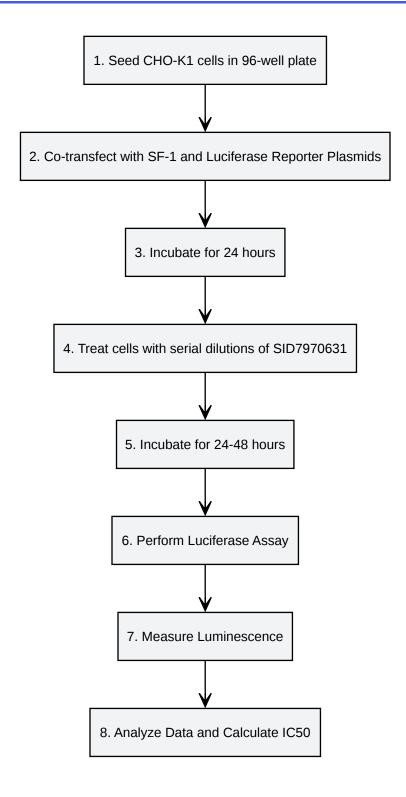
Signaling Pathway

The signaling pathway of Steroidogenic Factor-1 involves its activation and subsequent binding to specific DNA response elements in the promoter regions of target genes. This process initiates the transcription of genes essential for steroidogenesis and other endocrine functions. Inhibition by **SID7970631** disrupts this cascade.

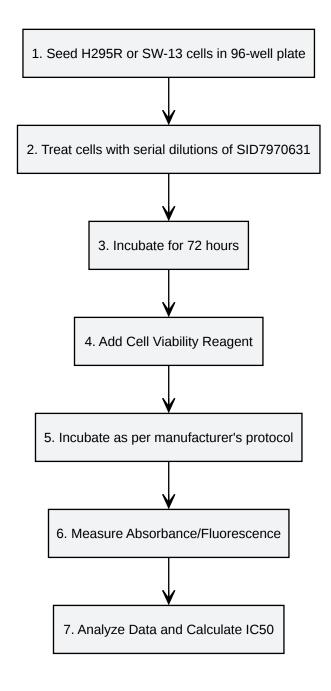












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